

Technical Guide: Methyl 3-iodo-1H-indole-6-carboxylate (CAS 850374-98-0)

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Compound of Interest

Compound Name: methyl 3-iodo-1H-indole-6-carboxylate

Cat. No.: B1353416

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Disclaimer: This document provides a summary of available information for **Methyl 3-iodo-1H-indole-6-carboxylate**. Direct experimental data on the biological activity of this specific compound is limited in publicly accessible literature. The information presented herein is based on available chemical data and extrapolated from studies on structurally related indole derivatives.

Introduction

Methyl 3-iodo-1H-indole-6-carboxylate is a halogenated indole derivative. The indole scaffold is a prominent feature in many biologically active natural products and synthetic compounds, exhibiting a wide range of pharmacological activities. Halogenation, particularly iodination, can significantly influence the physicochemical properties and biological activity of organic molecules by altering their size, lipophilicity, and ability to form halogen bonds. This technical guide summarizes the known physicochemical properties, a putative synthesis protocol, and potential biological activities based on related compounds.

Physicochemical Properties

A summary of the key physicochemical properties for **Methyl 3-iodo-1H-indole-6-carboxylate** is presented in Table 1. This data is compiled from various chemical databases.

Property	Value	Source
CAS Number	850374-98-0	N/A
Molecular Formula	C ₁₀ H ₈ INO ₂	N/A
Molecular Weight	301.08 g/mol	N/A
IUPAC Name	methyl 3-iodo-1H-indole-6-carboxylate	N/A
SMILES	COC(=O)C1=CC2=C(C=C1)C(=CN2)I	N/A
Physical Form	Solid (predicted)	N/A

Table 1: Physicochemical Properties of **Methyl 3-iodo-1H-indole-6-carboxylate**

Synthesis Protocol

A specific experimental protocol for the synthesis of **Methyl 3-iodo-1H-indole-6-carboxylate** is not readily available in the cited literature. However, a plausible synthetic route can be inferred from general methods for the iodination of indoles. The following protocol is a representative example based on the iodination of indole-6-carboxylate.

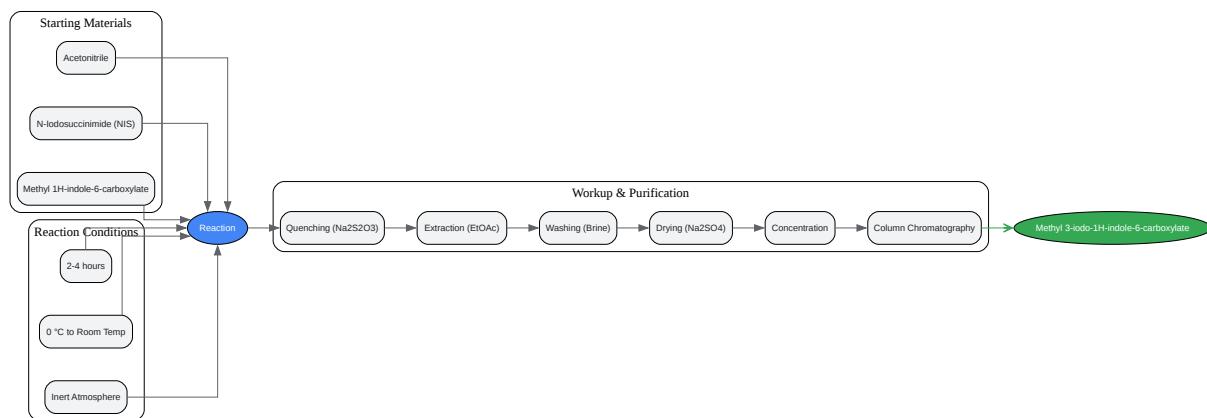
Reaction: Iodination of Methyl 1H-indole-6-carboxylate

Reagents and Materials:

- Methyl 1H-indole-6-carboxylate
- N-Iodosuccinimide (NIS)
- Acetonitrile (anhydrous)
- Round-bottom flask
- Magnetic stirrer
- Inert atmosphere (e.g., Nitrogen or Argon)

Procedure:

- Dissolve Methyl 1H-indole-6-carboxylate (1 equivalent) in anhydrous acetonitrile in a round-bottom flask under an inert atmosphere.
- Cool the solution to 0 °C using an ice bath.
- Add N-Iodosuccinimide (NIS) (1.1 equivalents) portion-wise to the stirred solution.
- Allow the reaction mixture to warm to room temperature and stir for 2-4 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction with a saturated aqueous solution of sodium thiosulfate.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield **Methyl 3-iodo-1H-indole-6-carboxylate**.



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Caption: Inferred Synthesis Workflow for **Methyl 3-iodo-1H-indole-6-carboxylate**.

Biological Activity Data (Analog Compound)

Direct experimental data on the biological activity of **Methyl 3-iodo-1H-indole-6-carboxylate** is not available in the public domain. However, a study on the structurally related compound, 2-(5-Iodo-1H-indol-3-yl)quinazolin-4(3H)-one, has reported antibacterial activity. This information is presented as a potential area for investigation for the title compound.

Compound	Target Organism	Assay	Activity Metric	Result
2-(5-Iodo-1H-indol-3-yl)quinazolin-4(3H)-one	Methicillin-resistant Staphylococcus aureus (MRSA)	Minimum Inhibitory Concentration (MIC)	µg/mL	0.98

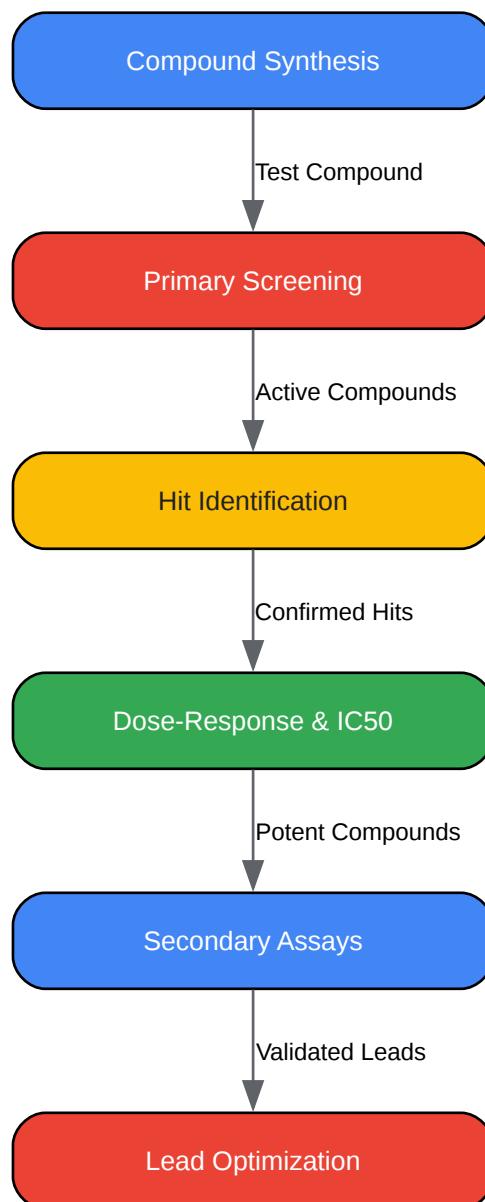
Table 2: Antibacterial Activity of a Structurally Related Indole Derivative.

The data in Table 2 suggests that iodo-indole derivatives may possess antibacterial properties. The presence of the iodine atom and the indole nucleus could be key pharmacophoric features.

Potential Signaling Pathways and Logical Relationships

Given the lack of specific biological data for **Methyl 3-iodo-1H-indole-6-carboxylate**, a definitive signaling pathway cannot be described. However, based on the activities of other indole derivatives, potential areas of investigation could include pathways related to bacterial cell wall synthesis, DNA replication, or protein synthesis.

The logical workflow for screening a compound like **Methyl 3-iodo-1H-indole-6-carboxylate** would typically follow a standard drug discovery pipeline.



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Caption: Logical Workflow for Small Molecule Drug Discovery.

Conclusion

Methyl 3-iodo-1H-indole-6-carboxylate is a chemical compound for which detailed biological experimental data is not widely available. Its physicochemical properties are well-defined, and a plausible synthetic route can be proposed based on established indole chemistry. The biological activity of a structurally related iodo-indole derivative suggests that antibacterial

screening could be a valuable avenue of investigation for this compound. Further research is required to elucidate its biological functions and potential therapeutic applications.

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